

# Technical Guide: Physical Characterization and Handling of trans-3-Hydroxycyclopentanecarbonitrile

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## Compound of Interest

Compound Name:	<i>trans-3-Hydroxycyclopentanecarbonitrile</i>
CAS No.:	952616-17-0
Cat. No.:	B2781260

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## Executive Summary

**trans-3-Hydroxycyclopentanecarbonitrile** (CAS: 952616-17-0) is a bifunctional chiral building block featuring a cyclopentane scaffold substituted with a nitrile group at position 1 and a hydroxyl group at position 3 in a trans relative configuration.<sup>[1][2][3][4][5][6]</sup> This specific stereoisomer is a key intermediate in the synthesis of several pharmaceutical agents, including JAK inhibitors (e.g., Ruxolitinib analogs) and other cyclopentane-based therapeutics. Unlike its cis counterpart, the trans isomer presents unique challenges in isolation due to its physical state and thermodynamic properties.

## Chemical Identity & Stereochemistry

The defining characteristic of this molecule is the trans relationship between the cyano (-CN) and hydroxyl (-OH) groups on the cyclopentane ring.

Feature	Specification
IUPAC Name	trans-3-Hydroxycyclopentane-1-carbonitrile
CAS Number	952616-17-0 (Specific for trans isomer)
Synonyms	(1R,3R)-3-hydroxycyclopentanecarbonitrile (or enantiomer); trans-3-Cyano-1-hydroxycyclopentane
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO
Molecular Weight	111.14 g/mol
Stereochemistry	trans-1,3-disubstitution (Diastereomer of cis-isomer CAS 965818-86-6)

Stereochemical Note: The term "trans" refers to the relative stereochemistry where the nitrile and hydroxyl groups are on opposite faces of the cyclopentane ring plane. The commercial product is typically supplied as a racemate of the trans enantiomers unless specified as a single enantiomer (e.g., (1R,3R)).

## Physical Characteristics Profile

Unlike many crystalline intermediates, **trans-3-Hydroxycyclopentanecarbonitrile** typically exists as a semi-solid or viscous oil at room temperature. This physical state requires specific handling protocols to ensure accurate dosing and purity assessment.

## Physical Constants Table

Property	Value / Description	Condition
Physical State	Viscous Liquid / Semi-Solid	@ 20°C - 25°C
Appearance	Pale-yellow to yellow-brown sticky oil	Commercial Grade
Melting Point	Undefined / Low (< 25°C)	Often amorphous or low-melting solid
Boiling Point	> 200°C (Estimated)	Decomposition likely before BP
Density	~1.1 - 1.2 g/cm <sup>3</sup>	Estimated based on analogs
Solubility	High	DMSO, Methanol, DCM, Ethyl Acetate
Solubility	Moderate to Low	Water, Hexanes
Hygroscopicity	Moderate	Store under inert atmosphere

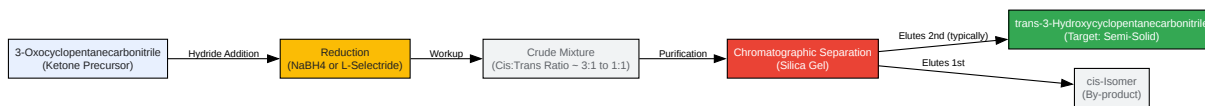
Expert Insight: The lack of a sharp, high melting point is a common characteristic of low-molecular-weight cycloalkane nitriles with hydroxyl substitution. The cis isomer often exhibits different physical properties (e.g., crystallinity) due to potential intramolecular hydrogen bonding, whereas the trans isomer relies on intermolecular bonding, leading to a more viscous, less ordered state.

## Synthesis & Purification Workflow

The synthesis of the trans isomer typically involves the reduction of 3-oxocyclopentanecarbonitrile. The stereoselectivity of this reduction is critical, as hydride reagents often favor the formation of the cis isomer (attack from the less hindered face).[7]

## Synthesis Diagram

The following workflow illustrates the reduction and subsequent separation required to isolate the trans isomer.



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Caption: Synthesis and isolation workflow. The reduction of the ketone precursor yields a diastereomeric mixture requiring chromatographic separation to isolate the trans isomer.[8]

## Separation Protocol

Since the trans isomer is often the minor product in simple borohydride reductions, chromatographic separation is required.

- Stationary Phase: Silica Gel (Standard Grade).
- Mobile Phase: Gradient elution using Hexanes : Ethyl Acetate (Start 80:20, Gradient to 50:50).
- Detection: The cis isomer (capable of intramolecular H-bonding) typically elutes first or has a distinct R<sub>f</sub> value compared to the trans isomer (more polar interaction with silica).
- Confirmation: Use <sup>1</sup>H-NMR to confirm stereochemistry. The methine proton at C3 (CH-OH) in the trans isomer will exhibit different coupling constants (J-values) compared to the cis isomer due to the ring puckering.

## Handling, Safety & Stability

This compound is classified as Toxic if swallowed, in contact with skin, or inhaled. Strict PPE is mandatory.

## Safety Profile (GHS Classifications)

- H301: Toxic if swallowed.
- H311: Toxic in contact with skin.

- H331: Toxic if inhaled.
- H319: Causes serious eye irritation.

## Storage Protocol

- Temperature: Store at 2°C to 8°C (Refrigerate).
- Atmosphere: Store under Inert Gas (Argon or Nitrogen) to prevent oxidation or moisture absorption.
- Container: Tightly sealed glass vial with a PTFE-lined cap.

## References

- Sigma-Aldrich. **TRANS-3-HYDROXYCYCLOPENTANECARBONITRILE** Product Specification (CAS 952616-17-0). [Link](#)
- PubChem. Compound Summary: 3-Hydroxycyclopentanecarbonitrile. [9] National Library of Medicine. [Link](#)
- ChemicalBook. 3-Hydroxycyclopentanecarbonitrile Properties and Safety. [Link](#)
- Google Patents. Process for separating cis and trans isomers of cyclic nitriles. [Link](#)
- BenchChem. Synthesis and Separation of Hydroxycyclopentane Derivatives. [Link](#)

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## Sources

- 1. 1932506-33-6|(R)-3-Cyclopentyl-3-hydroxypropanenitrile|BLD Pharm [bldpharm.com]
- 2. 351218-21-8|(1S,2R)-2-Hydroxycyclopentane-1-carbonitrile|BLD Pharm [bldpharm.com]

- [3. 2382313-40-6|\(S\)-1-Hydroxy-2,2-dimethylcyclopentane-1-carbonitrile|BLD Pharm \[bldpharm.com\]](#)
- [4. 14368-37-7|2-\(1-Hydroxycyclopentyl\)acetonitrile|BLD Pharm \[bldpharm.com\]](#)
- [5. 4111-09-5|2-Hydroxy-2-methylpentanenitrile|BLD Pharm \[bldpharm.com\]](#)
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